

Benchmarking TASP0376377: A Guide to Off-Target Kinase Activity Profiling

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Compound of Interest

Compound Name: TASP0376377

CAS No.: 1233246-60-0

Cat. No.: B611169

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Content Type: Publish Comparison Guide Audience: Medicinal Chemists, Pharmacologists, and Drug Development Professionals Subject: Validation of **TASP0376377** Selectivity against Kinase Off-Targets

Executive Summary: The Isoquinoline Paradox

TASP0376377 (developed by Taisho Pharmaceutical) represents a high-affinity antagonist for the CRTH2 (DP2) receptor, a critical node in allergic inflammation and eosinophil recruitment. With a functional IC₅₀ of ~13 nM, it offers superior potency compared to first-generation antagonists like Ramatroban.

However, for rigorous signal transduction research, **TASP0376377** presents a specific liability: its isoquinoline core. While the compound is highly selective against prostanoid receptors (DP1, COX-1/2), isoquinoline scaffolds are "privileged structures" in kinase inhibition (e.g., Fasudil targeting ROCK, H-89 targeting PKA).

The Core Problem: If **TASP0376377** exhibits unreported off-target kinase activity (particularly against downstream effectors like MAPK or PKA), it may generate "false positive" anti-inflammatory data that is actually due to kinase blockade rather than CRTH2 antagonism.

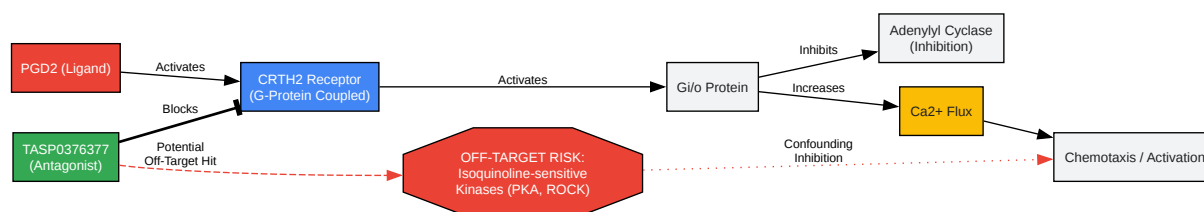
This guide outlines the critical necessity of profiling **TASP0376377** against the human kinome and compares its selectivity liability to standard alternatives.

Compound Profile & Mechanism

Feature	Specification
Compound Name	TASP0376377
Primary Target	CRTH2 (Chemoattractant Receptor-homologous molecule expressed on Th2 cells)
Chemical Class	Isoquinoline derivative
Binding Affinity (IC50)	19 nM (Binding); 13 nM (Functional Antagonism)
Primary Selectivity	>1000-fold vs. DP1, COX-1, COX-2
Key Liability	Potential ATP-competitive inhibition of kinases due to isoquinoline scaffold

Mechanism of Action (MoA) & Potential Interference

CRTH2 signaling involves G-protein coupling (Gi/o) leading to calcium flux and MAPK/ERK activation. An off-target hit on a kinase within this pathway renders the probe useless for mechanistic studies.



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Figure 1: Signal Transduction & Interference Risk. **TASP0376377** blocks CRTH2, but potential off-target kinase inhibition could independently suppress downstream effects, confounding data

interpretation.

Comparative Analysis: Selectivity Landscapes

When selecting a CRTH2 probe, researchers must balance potency against the "cleanliness" of the scaffold.

Compound	Scaffold Type	Potency (CRTH2)	Known Off-Target Liabilities	Kinase Profiling Priority
TASP0376377	Isoquinoline	+++ (13 nM)	High Risk: PKA, ROCK, PKG (due to scaffold). Low Risk: COX enzymes. [1] [2]	CRITICAL
Ramatroban	Indole-sulfonamide	+ (High nM)	Confirmed: Thromboxane A2 receptor (TP).	Moderate
Fevipirant	Indole-acetic acid	+++ (Sub-nM)	Low. Highly optimized for clinical selectivity.	Low
Cay10471	Tricyclic	+++ (High potency)	Moderate. Often used as a research tool; limited broad profiling data.	High

Verdict:

- Use Fevipirant if you require a clinically validated, "clean" control.
- Use **TASP0376377** if you need high solubility and potency in specific cellular models, BUT only after running the kinase protocol below to validate your specific readout is not kinase-dependent.

Experimental Protocol: Kinase Liability Profiling

To validate **TASP0376377** for your specific assay, do not rely on generic literature. Perform this self-validating workflow.

Phase 1: The "Scaffold-Hopping" Screen (Essential)

Because **TASP0376377** contains an isoquinoline moiety, you must screen against the "Isoquinoline Suspects."

- Assay Format: Radiometric HotSpot™ or Competition Binding (KINOMEscan).
- Concentration: Screen at 1 μ M (approx. 100x the CRTH2 IC₅₀).
- The "Suspect" Panel:
 - PKA (PRKACA): Classic isoquinoline target.
 - ROCK1/2: Structural homology to PKA active site.
 - PKC Isoforms: Common off-target for hydrophobic cations.
 - MAPK1 (ERK2): To rule out downstream pathway interference.

Phase 2: Full Kinome Profiling (For High-Impact Publications)

If **TASP0376377** is the primary tool compound in a major study, a broad panel (96+ kinases) is required.

Step-by-Step Workflow:

- Sample Prep: Dissolve **TASP0376377** in 100% DMSO to 10 mM stock. Dilute to 50 μ M intermediate in buffer.
- Primary Screen: Test at 1 μ M and 10 μ M.
- Controls:
 - Positive Control:[3] Staurosporine (pan-kinase inhibitor).

- Negative Control: DMSO vehicle (0.1% final).
- Hit Definition: Any kinase showing >50% inhibition at 1 μ M is a "Hit."
- Kd Determination: For all hits, perform an 11-point dose-response curve to determine Kd.

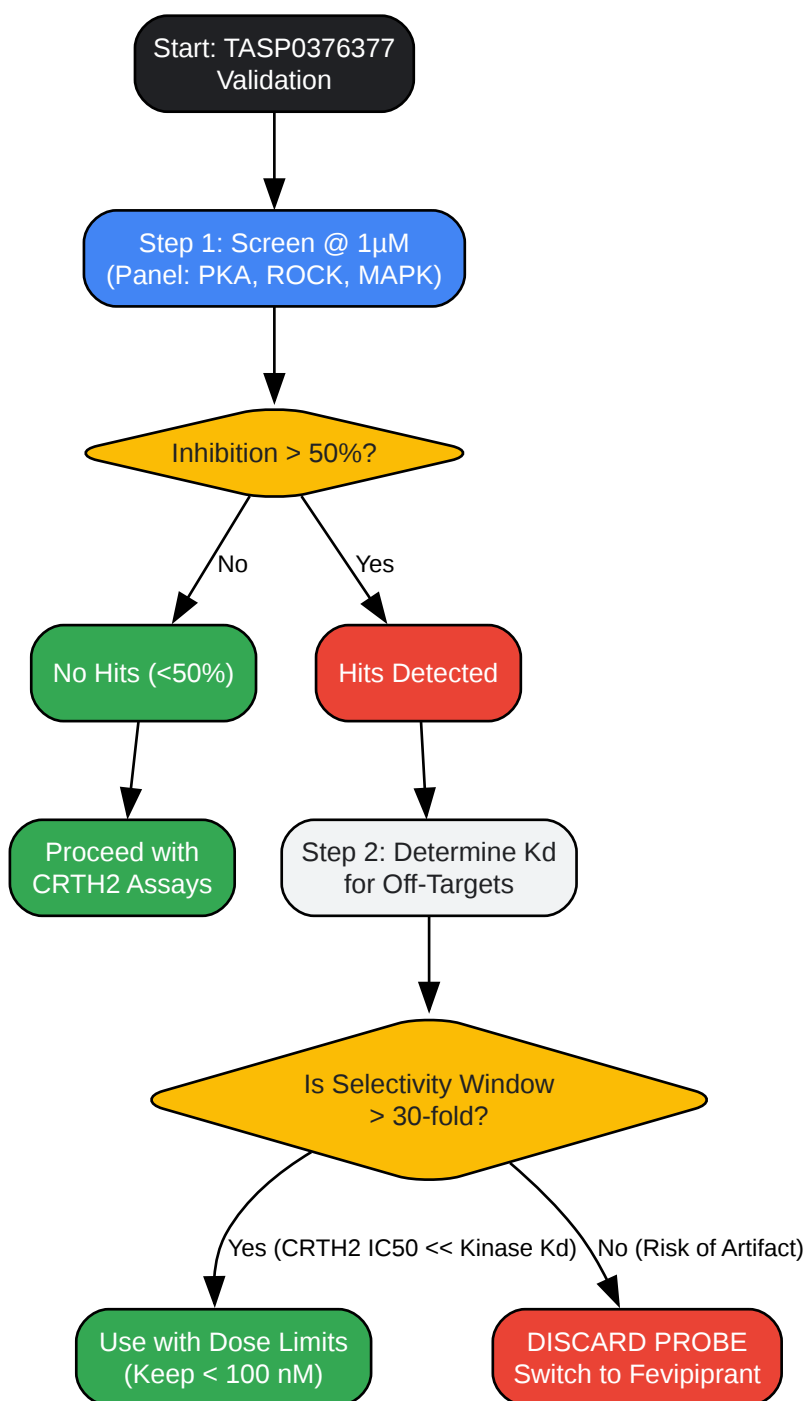
Data Interpretation Logic

Use the Selectivity Score (S-score) to quantify the probe's quality.

- $S(35) < 0.05$: Excellent Selectivity (Safe to use).
- $S(35) > 0.10$: "Dirty" Probe. Use with caution; requires a second chemotype (e.g., Fevipirant) to confirm biological phenotype.

Visualization: The Validation Decision Tree

Follow this logic flow to determine if **TASP0376377** is appropriate for your study.



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Figure 2: Validation Decision Matrix. A systematic approach to handling potential kinase off-targets in GPCR antagonists.

References

- Nishikawa-Shimono, R., et al. (2012). "Isoquinoline derivatives as potent CRTH2 receptor antagonists: synthesis and SAR." [1][2] *Bioorganic & Medicinal Chemistry Letters*, 22(9), 3305-3310. [1]
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- Sintim, H. O., et al. (2024). "Non-kinase off-target inhibitory activities of clinically-relevant kinase inhibitors." [6] *European Journal of Medicinal Chemistry*, 276, 116540.
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 - Standard reference for the "Selectivity Score" (S-score) methodology cited in the protocol.

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